

Stability and storage conditions for (3-Aminophenyl)(morpholino)methanone

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Compound of Interest

Compound Name:	(3-Aminophenyl) (morpholino)methanone
Cat. No.:	B171742

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Technical Support Center: (3-Aminophenyl)(morpholino)methanone

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **(3-Aminophenyl)(morpholino)methanone** (CAS: 104775-65-7).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for (3-Aminophenyl)(morpholino)methanone?

A1: There are differing recommendations for the storage of (3-Aminophenyl)(morpholino)methanone. Some suppliers suggest storage at room temperature, while others recommend refrigeration at 2-8°C[1][2][3]. For long-term storage, it is best practice to keep the compound in a tightly sealed container in a dark, inert atmosphere at 2-8°C to ensure maximum stability and prevent degradation[4]. Always refer to the certificate of analysis or the product datasheet provided by the supplier for specific storage instructions.

Q2: What is the typical appearance of this compound?

A2: (3-Aminophenyl)(morpholino)methanone is typically a white to yellow or dark yellow powder or crystalline solid[4]. A significant color change may indicate degradation.

Q3: What are the primary safety concerns when handling this compound?

A3: This compound is classified as hazardous. It may be harmful if swallowed or inhaled, can cause skin irritation, and leads to serious eye irritation[1][5][6]. It may also cause respiratory irritation[1][5][6]. Standard laboratory safety protocols should be strictly followed.

Q4: What personal protective equipment (PPE) should be used when working with **(3-Aminophenyl)(morpholino)methanone**?

A4: When handling this compound, it is mandatory to wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves. All weighing and handling of the solid material should be performed in a well-ventilated area or a chemical fume hood to avoid inhaling dust[1][4][5].

Q5: Is this compound stable under normal laboratory conditions?

A5: The product is expected to be chemically stable under standard ambient conditions at room temperature. However, to preserve its purity over time, especially for use in sensitive assays or synthesis, long-term storage at recommended refrigerated and dry conditions is advised.

Troubleshooting Guide

Problem: My compound has darkened in color since I received it. Is it still usable?

- Possible Cause: Color change can be an indicator of degradation due to oxidation, moisture, or exposure to light.
- Solution:
 - Assess Purity: Before use, it is highly recommended to re-analyze the compound's purity via methods like HPLC, LC-MS, or NMR to quantify the extent of degradation.
 - Small-Scale Test: If re-analysis is not possible, perform a small-scale pilot experiment to determine if the material still provides the expected outcome.
 - Preventative Measures: Ensure the container is purged with an inert gas (like nitrogen or argon) before sealing and is stored in a dark, dry place at the recommended temperature (2-8°C).

Problem: I am observing poor solubility of the compound in my reaction solvent.

- Possible Cause: **(3-Aminophenyl)(morpholino)methanone**, like many organic compounds, may have limited solubility in certain solvents.
- Solution:
 - Consult Datasheet: Check the supplier's technical datasheet for recommended solvents.
 - Solubility Testing: Perform small-scale solubility tests with a range of common laboratory solvents (e.g., DMSO, DMF, DCM, Ethyl Acetate) to find a suitable one.
 - Gentle Heating/Sonication: Gently warming the mixture or using an ultrasonic bath can aid in dissolution. Perform these actions cautiously to avoid thermal degradation.

Problem: My reaction yield is lower than expected or I'm seeing unexpected byproducts.

- Possible Cause: This could be due to impurities in the starting material or its degradation.
- Solution:
 - Verify Purity: Confirm the purity of the **(3-Aminophenyl)(morpholino)methanone** batch being used. As a key intermediate in pharmaceutical ingredient synthesis, its purity is critical[7][8].
 - Handling Protocol: Review your handling procedure. Ensure the compound was not unnecessarily exposed to air or moisture, especially if using hygroscopic solvents or reagents.
 - Reaction Conditions: Re-evaluate the reaction conditions (temperature, atmosphere, reaction time) to ensure they are optimal and that the compound is stable under these conditions.

Compound Data Summary

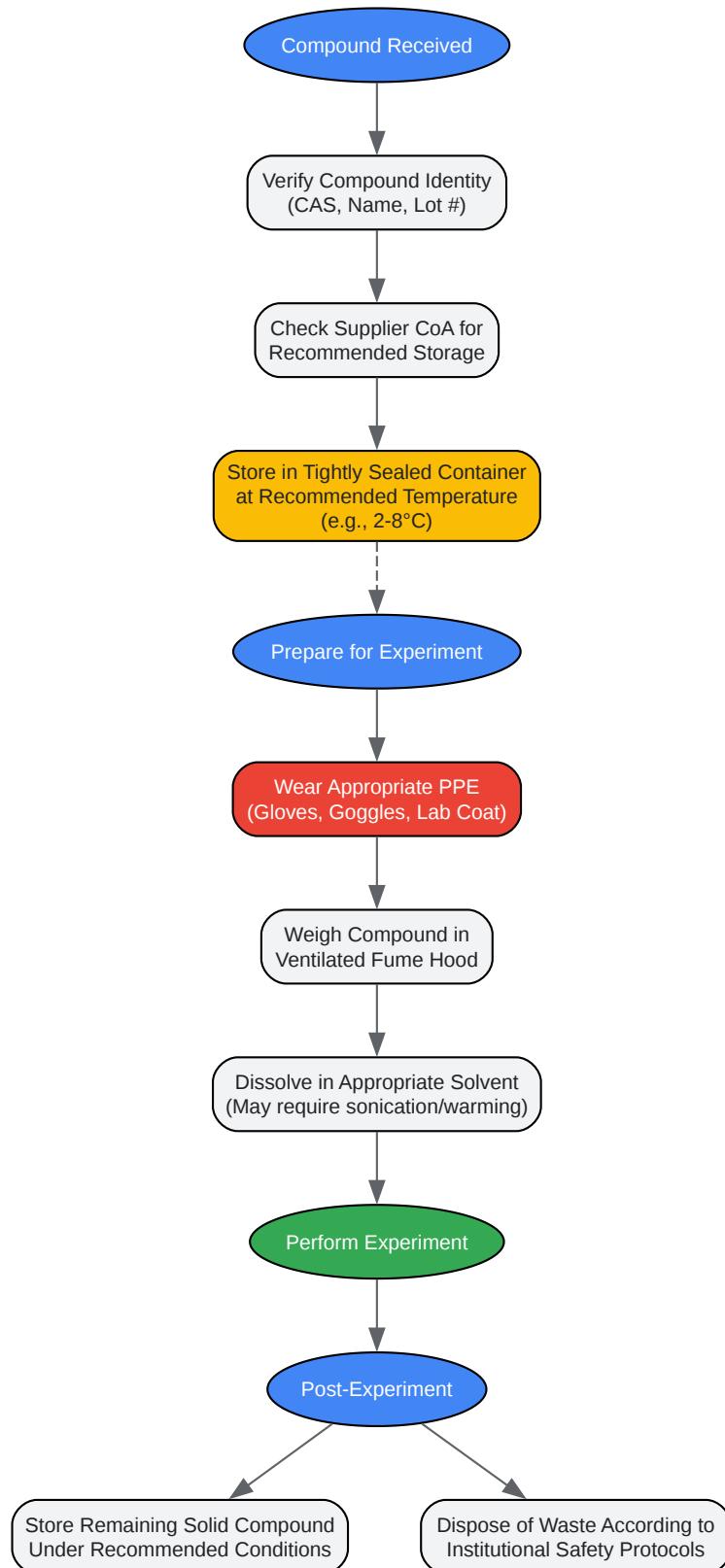
Property	Value	Reference
CAS Number	104775-65-7	[1] [2] [3]
Molecular Formula	C11H14N2O2	[1] [9]
Molecular Weight	~206.24 g/mol	[2] [9]
Appearance	White to yellow powder or crystals	
Storage Temperature	Room Temperature or 2-8°C (Supplier dependent)	[1] [2] [3]
Purity	Typically ≥95%	[1]

General Experimental Protocol: Handling and Solubilization

This protocol outlines a general procedure for safely handling and preparing a stock solution of **(3-Aminophenyl)(morpholino)methanone**.

- Preparation: Move the sealed container of the compound from storage (e.g., refrigerator) to a desiccator and allow it to equilibrate to room temperature before opening. This prevents condensation of atmospheric moisture onto the compound.
- Safety Precautions: Perform all work in a certified chemical fume hood. Wear safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- Weighing: Tare a suitable vial on an analytical balance. Carefully transfer the desired amount of the compound into the vial. Avoid creating dust.
- Solubilization: Add the chosen solvent (e.g., DMSO) to the vial using a calibrated pipette. Vortex or sonicate the mixture at room temperature until the solid is completely dissolved. Gentle warming may be applied if necessary, but monitor for any color change.
- Storage of Solution: If the stock solution is not for immediate use, blanket the vial with an inert gas (e.g., argon), seal it tightly, and store it at -20°C or -80°C to maximize stability.

Visual Workflow



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Caption: Workflow for handling **(3-Aminophenyl)(morpholino)methanone**.

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